

A Technical Overview of Benfluralin: Molecular and Structural Data

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Compound of Interest

Compound Name: Benfluralin

Cat. No.: B1667989

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Benfluralin is a selective, pre-emergence dinitroaniline herbicide.[1][2][3][4] It is utilized for the control of annual grasses and certain broadleaf weeds in a variety of crops, including lettuce, alfalfa, clover, fruits, and nuts.[1][3] The mechanism of action for **Benfluralin** involves the inhibition of microtubule formation, which disrupts mitosis in the developing roots and shoots of germinating weeds.[3]

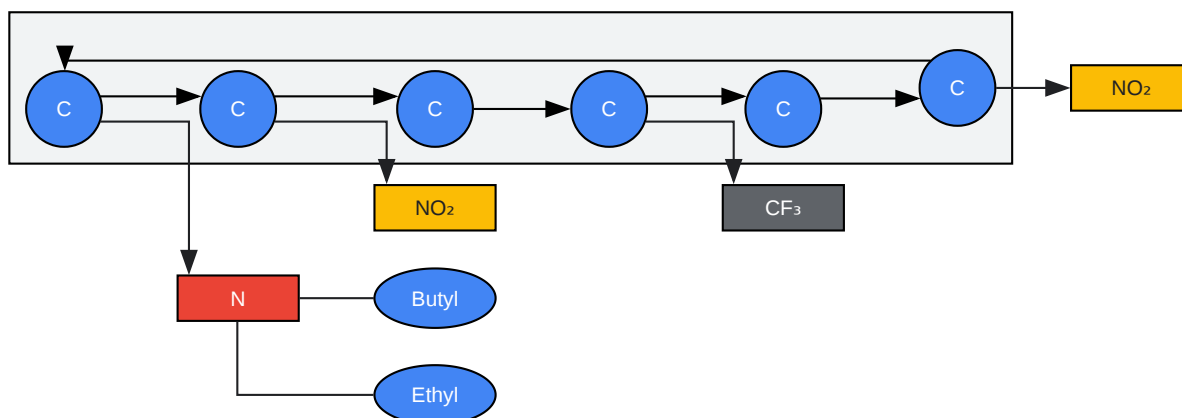
Chemical Identity and Properties

The fundamental chemical and physical properties of **Benfluralin** are summarized below. This data is essential for researchers in agrochemical development and environmental science for understanding its behavior and persistence.

Identifier	Value
IUPAC Name	N-butyl-N-ethyl-2,6-dinitro-4-(trifluoromethyl)aniline[1][3]
CAS Name	N-Butyl-N-ethyl-2,6-dinitro-4-(trifluoromethyl)benzenamine[2][5]
Molecular Formula	C ₁₃ H ₁₆ F ₃ N ₃ O ₄ [1][3][5][6]
Molar Mass	335.28 g/mol [1][3][5]
Common Synonyms	Benefin, Bethrodine, Balan[3][5][7]
Appearance	Yellow-orange crystalline solid[1][3][5]
CAS Number	1861-40-1[1][3][5]

Molecular Structure

The structural arrangement of **Benfluralin** is key to its herbicidal activity. The molecule is a substituted aniline, featuring a central benzene ring with multiple functional groups attached. These include two nitro groups, a trifluoromethyl group, and a tertiary amine with ethyl and butyl substituents.



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Caption: 2D chemical structure of the **Benfluralin** molecule.

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- To cite this document: BenchChem. [A Technical Overview of Benfluralin: Molecular and Structural Data]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1667989#molecular-formula-and-iupac-name-of-benfluralin]

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